

An In-depth Technical Guide to the Chemical Reactivity Profile of Hydrogen Maleate

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Compound of Interest

Compound Name: *Hydrogen maleate*

Cat. No.: *B1247457*

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This technical guide provides a comprehensive overview of the chemical reactivity profile of the **hydrogen maleate** counterion, a common component in pharmaceutical salts. Understanding its reactivity is critical for ensuring the stability, safety, and efficacy of active pharmaceutical ingredients (APIs) formulated as maleate salts. This document details the core degradation and reaction pathways, presents relevant quantitative data, and provides detailed experimental protocols for assessing the stability of drug maleate salts.

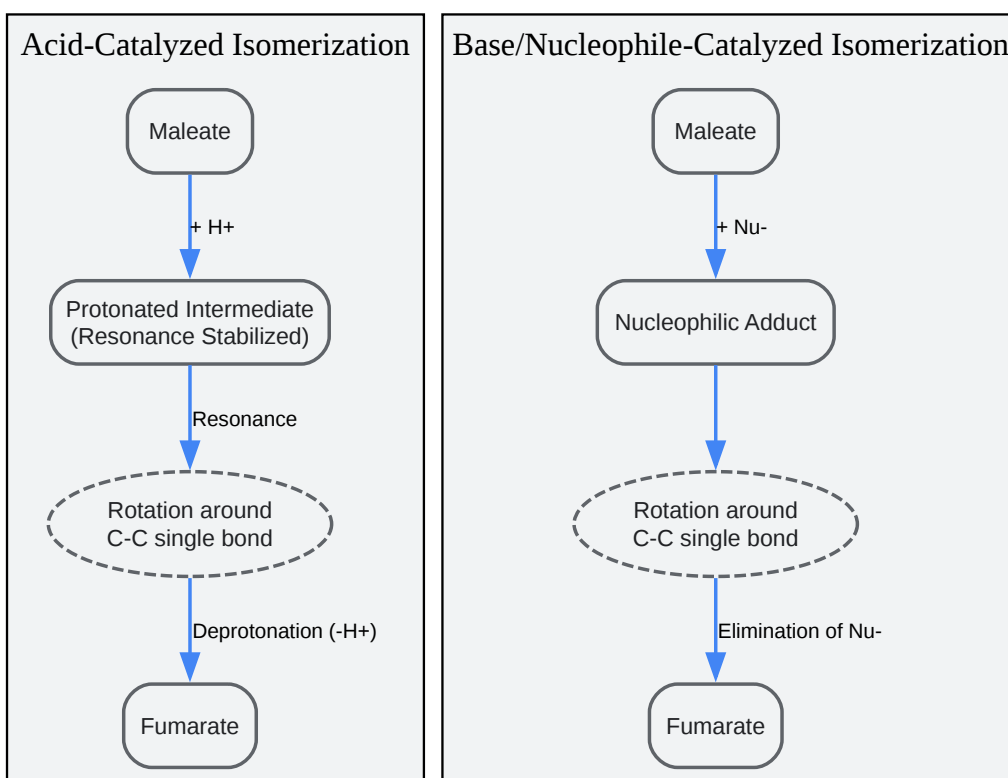
Core Reactivity Profile of Hydrogen Maleate

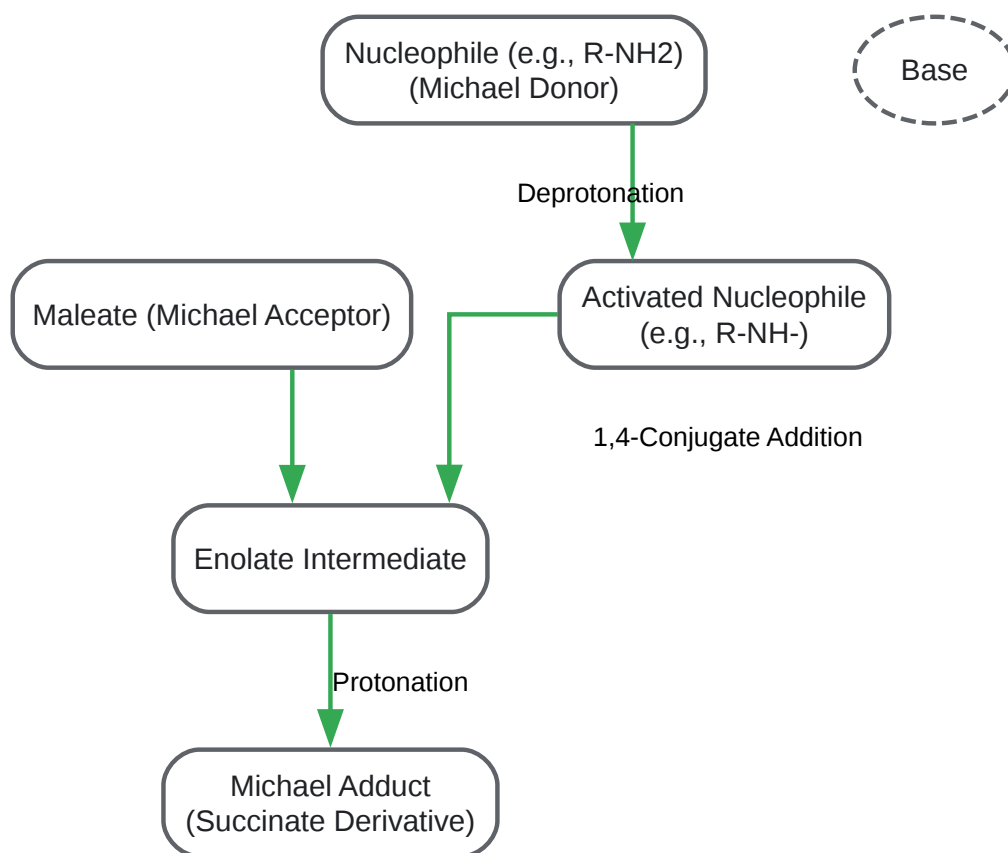
The **hydrogen maleate** anion possesses specific structural features that dictate its chemical reactivity. The presence of a carbon-carbon double bond in conjugation with two carboxylic acid groups makes it susceptible to several key reactions that can impact the stability of a drug product.

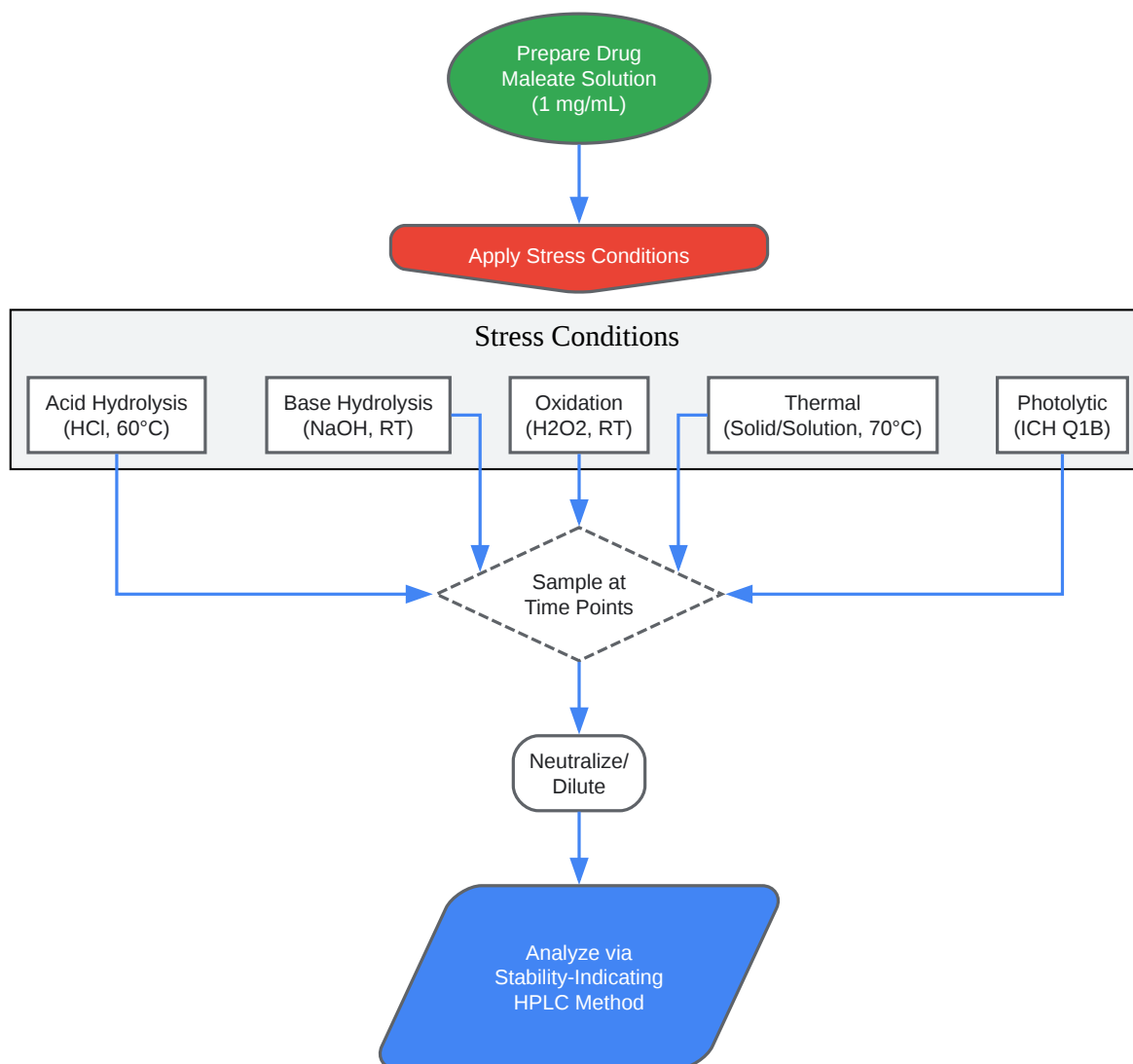
Isomerization to Fumarate

One of the most significant stability concerns for maleate salts is the cis-trans isomerization of maleate to its more thermodynamically stable trans-isomer, fumarate.^{[1][2]} This conversion can

be catalyzed by acids, bases, radicals, and heat.[3][4] The formation of the fumarate salt of the API is considered an impurity and can alter the physicochemical properties of the drug substance, including solubility and bioavailability. The mechanism can be initiated by protonation of a carbonyl oxygen under acidic conditions or nucleophilic attack under basic or nucleophilic conditions, both of which facilitate rotation around the central C-C single bond.[2]







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